

2-Butanone 2,4-Dinitrophenylhydrazone-d3 CAS number 259824-58-3

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Compound of Interest

Compound Name: 2-Butanone 2,4-Dinitrophenylhydrazone-d3

Cat. No.: B1147566

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An In-depth Technical Guide to **2-Butanone 2,4-Dinitrophenylhydrazone-d3** (CAS: 259824-58-3)

Introduction

2-Butanone 2,4-dinitrophenylhydrazone-d3 is the deuterium-labeled form of 2-butanone 2,4-dinitrophenylhydrazone.^[1] As a stable isotope-labeled compound, its primary and critical application is in analytical chemistry, where it serves as an internal standard for highly accurate quantification.^[1] The non-labeled analogue is the reaction product of 2-butanone (a volatile organic compound) and 2,4-dinitrophenylhydrazine (DNPH), a reaction central to the standardized method for detecting and measuring airborne aldehydes and ketones.^{[2][3]}

This guide provides a comprehensive overview of the technical data, experimental applications, and safety protocols associated with **2-Butanone 2,4-dinitrophenylhydrazone-d3**, intended for researchers and professionals in analytical chemistry and drug development.

Physicochemical and Product Data

The fundamental properties of **2-Butanone 2,4-dinitrophenylhydrazone-d3** are summarized below. This data is compiled from various suppliers and databases.^{[1][4][5]}

Property	Value	Source(s)
CAS Number	259824-58-3	[1][6]
Molecular Formula	C ₁₀ H ₉ D ₃ N ₄ O ₄	[1][6]
Molecular Weight	255.25 g/mol	[1][6]
Accurate Mass	255.105 Da	[4][5]
Appearance	Light yellow to yellow solid	[1]
Chemical Purity	≥98%	[5]
Isotopic Purity	≥99 atom % D	[4][5]
Unlabeled CAS No.	958-60-1	[4][5]
Storage Temperature	Powder: -20°C for 3 years. In solvent: -80°C for 6 months	[1]
Shipping Temperature	Room Temperature	[1][4]

Core Application: Isotope Dilution Analysis

The principal use of **2-Butanone 2,4-dinitrophenylhydrazone-d3** is as an internal standard in isotope dilution mass spectrometry (IDMS). This analytical technique is the gold standard for quantification, providing high precision and accuracy by correcting for sample loss during preparation and instrumental variability.

In a typical workflow, a known quantity of the deuterated standard (**2-Butanone 2,4-dinitrophenylhydrazone-d3**) is "spiked" into a sample containing the non-deuterated (native) analyte of interest. Because the labeled and unlabeled compounds are chemically identical, they behave the same way during extraction, derivatization, and chromatographic separation. However, they are distinguishable by their mass-to-charge ratio (m/z) in a mass spectrometer. By measuring the ratio of the native analyte to the labeled standard, the concentration of the native analyte in the original sample can be determined with exceptional accuracy.[1]

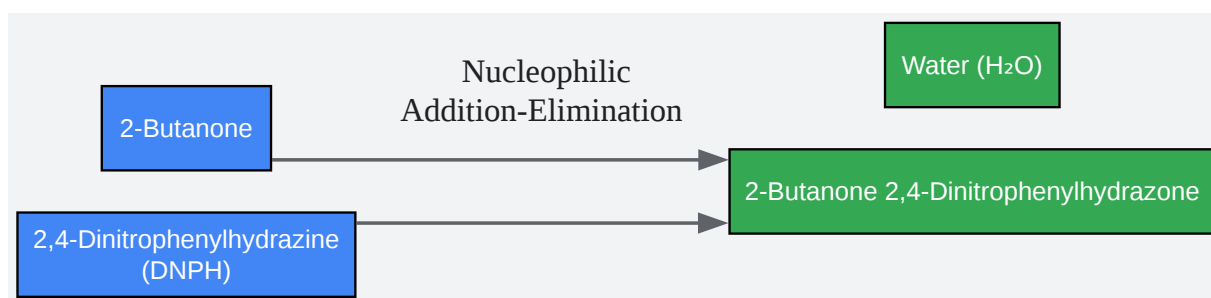
This method is crucial for:

- Environmental Monitoring: Quantifying levels of 2-butanone (a common industrial solvent and pollutant) in air, water, and soil samples.[3]
- Occupational Health: Assessing workplace exposure to volatile carbonyl compounds.[3]
- Pharmacokinetic Studies: While less common for this specific molecule, deuterated compounds are widely used as tracers in drug metabolism and pharmacokinetic (DMPK) studies.[1]

Experimental Protocols and Workflows

Synthesis Mechanism: Formation of Dinitrophenylhydrazone

The core of the analytical method is the derivatization of a ketone (2-butanone) with 2,4-dinitrophenylhydrazine (DNPH). This is a condensation reaction that proceeds via a nucleophilic addition-elimination mechanism, often referred to as Brady's test.[7][8] The DNPH attacks the electrophilic carbonyl carbon of the ketone, followed by the elimination of a water molecule to form the stable, colored 2,4-dinitrophenylhydrazone derivative.[7]



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Caption: General reaction mechanism for hydrazone formation.

General Protocol for Carbonyl Quantification via IDMS

This protocol outlines the derivatization of a sample containing 2-butanone and its quantification using the deuterated standard.

1. Reagent Preparation (Brady's Reagent):

- Dissolve approximately 0.5 g of 2,4-dinitrophenylhydrazine in 12-13 mL of 85% phosphoric acid or a similar acidic medium (e.g., sulfuric acid in methanol).[7]
- Stir until the solid is completely dissolved.[7] Handle DNPH with care, as it can be explosive when dry.[8][9]

2. Sample Preparation and Spiking:

- Collect the sample (e.g., an air sample drawn through a sorbent tube).
- Extract the carbonyls from the collection medium using a suitable solvent like acetonitrile.
- Add a precise, known amount of **2-Butanone 2,4-dinitrophenylhydrazone-d3** (CAS 259824-58-3) solution to the sample extract. This is the "internal standard spike."

3. Derivatization:

- Add an excess of Brady's reagent to the spiked sample extract.
- Allow the reaction to proceed. This may be accelerated by gentle warming (e.g., 50°C for 20 minutes).[10] A yellow, orange, or red precipitate of the hydrazone derivatives will form.[7]

4. Extraction and Purification:

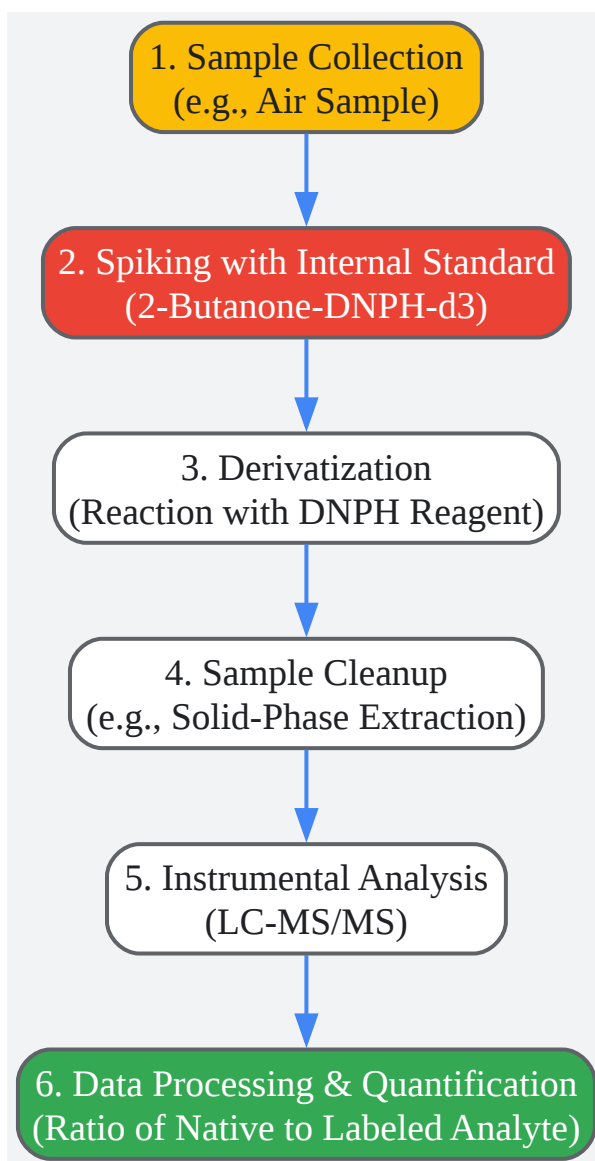
- The resulting hydrazone derivatives can be isolated and purified, often through solid-phase extraction (SPE), to remove unreacted reagents and sample matrix interferences.

5. Instrumental Analysis:

- Analyze the purified extract using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS).
- The HPLC separates the different hydrazone derivatives.
- The mass spectrometer detects the native 2-butanone derivative (m/z ~252.09) and the deuterated internal standard (m/z ~255.10) in separate channels.

6. Quantification:

- Calculate the peak area ratio of the native analyte to the deuterated internal standard.
- Determine the concentration of 2-butanone in the original sample by comparing this ratio to a calibration curve.



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Caption: Analytical workflow for carbonyl quantification using IDMS.

Safety and Handling

2-Butanone 2,4-dinitrophenylhydrazone-d3 and its non-labeled counterpart require careful handling. The primary hazards are related to irritation.[11]

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[11]
Eye Irritation	H319	Causes serious eye irritation. [11]
Respiratory Irritation	H335	May cause respiratory tract irritation.[11]

Precautionary Measures:

- Engineering Controls: Use in a well-ventilated area, preferably within a laboratory fume hood, to avoid inhaling dust.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.[12]
 - Skin Protection: Wear protective gloves and a lab coat.[12]
 - Respiratory Protection: If dust formation is unavoidable, use a NIOSH-approved respirator. [12]
- First Aid:
 - If on Skin: Wash with plenty of soap and water.
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - If Inhaled: Move the person into fresh air.
 - In all cases of significant exposure or if symptoms persist, seek medical attention.

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